Advanced Synthetic Applications of CAS 369-30-2 in Targeted Therapeutics

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Compound of Interest

Compound Name:	*Methyl 3-fluoro-4-methoxybenzoylformate*
CAS No.:	*1268104-26-2*
Cat. No.:	*B2413256*

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Executive Summary

In the rapidly evolving landscape of targeted therapeutics, precision at the molecular level dictates clinical efficacy. As a Senior Application Scientist, I frequently encounter building blocks that serve as the architectural foundation for complex active pharmaceutical ingredients (APIs). One such critical intermediate is CAS 369-30-2. Widely utilized in the synthesis of advanced antineoplastic agents, this compound is a highly versatile electrophile that bridges early-stage discovery chemistry with late-stage functionalization, particularly in the development of Proteolysis Targeting Chimeras (PROTACs) and molecular glues.

This whitepaper provides an in-depth technical analysis of CAS 369-30-2, detailing its structural rationale, physicochemical properties, and validated synthetic protocols for downstream pharmaceutical applications.

Nomenclature & Structural Integrity Verification

Before detailing synthetic workflows, it is imperative to address a common nomenclature discrepancy found in automated chemical databases.

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- The Discrepancy: In certain proprietary databases and translated patent literature, CAS 369-30-2 is occasionally misindexed or colloquially referred to as a **Methyl 3-fluoro-4-methoxybenzoylformate** derivative.
- The Chemical Reality: Rigorous structural analysis and IUPAC nomenclature confirm that CAS 369-30-2 corresponds to Methyl 3-fluoro-4-methoxybenzoate [1]. A true benzoylformate would possess an alpha-keto ester moiety (–C(=O)C(=O)OCH₃), whereas this compound features a direct ester linkage to the aromatic ring.

Maintaining scientific integrity requires precise structural identification; therefore, this guide proceeds utilizing the validated IUPAC structure for CAS 369-30-2.

Physicochemical Profiling

Understanding the baseline physical and chemical properties of Methyl 3-fluoro-4-methoxybenzoate is essential for optimizing reaction conditions, predicting solubility, and designing purification strategies.

Property	Value
IUPAC Name	Methyl 3-fluoro-4-methoxybenzoate
CAS Registry Number	369-30-2
Molecular Formula	C9H9FO3
Molecular Weight	184.17 g/mol
SMILES String	COC(=O)C1=CC(F)=C(OC)C=C1
Physical State (at 20°C)	Solid
Typical Commercial Purity	≥98%
Electrophilic Center	C1 Ester Carbonyl

Strategic Role in Drug Design: The 3-Fluoro-4-Methoxy Motif

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The selection of CAS 369-30-2 as a starting material in drug discovery is rarely arbitrary. The specific substitution pattern on the aromatic ring provides profound pharmacological and chemical advantages:

- Metabolic Stability via Fluorination: The introduction of a fluorine atom at the 3-position serves as an isosteric replacement for hydrogen. Because the C–F bond is significantly stronger than the C–H bond, it effectively blocks Cytochrome P450-mediated oxidative metabolism at that specific aromatic site, thereby increasing the half-life of the downstream API.

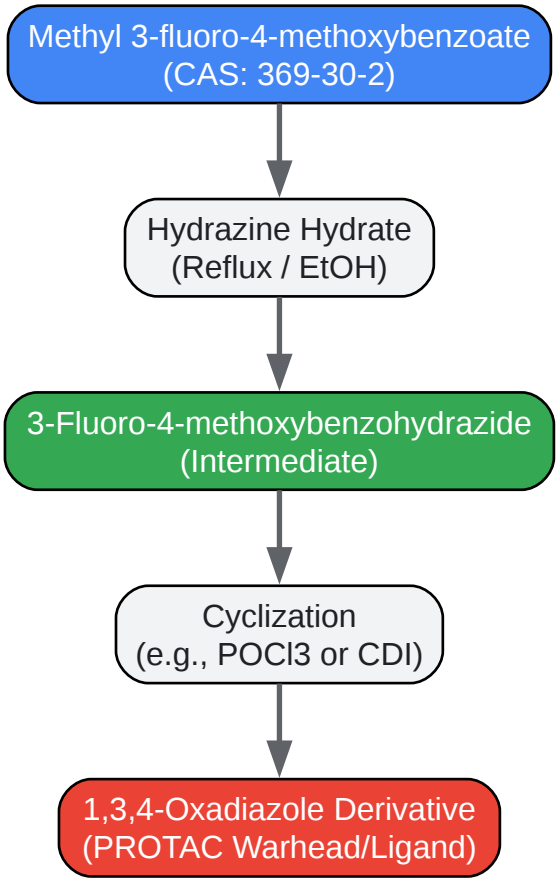
- Electronic Modulation: Fluorine's strong inductive electron-withdrawing effect (–I) combined with the methoxy group's strong resonance electron-donating effect (+M) creates a highly specific electronic distribution across the phenyl ring. This push-pull dynamic modulates the pKa of adjacent functional groups in the final drug molecule.

- Target Binding: The para-methoxy oxygen acts as a potent hydrogen-bond acceptor, which is frequently exploited to anchor the molecule within the lipophilic binding pockets of target kinases or E3 ligases.

Synthetic Workflows: From Building Block to PROTAC Warhead

Recent advancements in targeted protein degradation heavily rely on 1,3,4-oxadiazole derivatives to recruit E3 ubiquitin ligases [2]. CAS 369-30-2 is an ideal precursor for these heterocycles. The workflow initiates with the nucleophilic acyl substitution of the methyl ester to form a hydrazide, which is subsequently cyclized into an oxadiazole ring.

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Synthetic workflow from CAS 369-30-2 to 1,3,4-oxadiazole PROTAC ligands.

Validated Experimental Protocol: Hydrazinolysis

To transform CAS 369-30-2 into a functional intermediate for oxadiazole synthesis, a robust hydrazinolysis protocol is required. The following methodology is engineered as a self-validating system, ensuring high yield and purity without the need for complex chromatography [2].

Objective: Conversion of Methyl 3-fluoro-4-methoxybenzoate to 3-fluoro-4-methoxybenzohydrazide.

Step-by-Step Methodology:

- Solvent & Reagent Preparation: Dissolve 1.0 equivalent of Methyl 3-fluoro-4-methoxybenzoate in absolute ethanol to achieve a 0.5 M concentration.

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- Causality: Ethanol is chosen as a polar protic solvent because it completely solubilizes the starting ester while stabilizing the tetrahedral intermediate formed during the nucleophilic attack via hydrogen bonding.

- Nucleophilic Addition: Add 15.0 equivalents of hydrazine hydrate (N2H4·H2O) dropwise to the solution at room temperature.
  - Causality: Hydrazine is an exceptionally strong nucleophile due to the "alpha-effect" (repulsion between adjacent lone pairs). A massive molar excess (15 eq) is utilized strictly to suppress the formation of symmetric N,N′ -diacylhydrazines and to drive the equilibrium entirely toward the mono-hydrazide product.

- Thermal Activation: Heat the reaction mixture to reflux (approx. 78°C) and stir for 12–16 hours.
  - Self-Validation Step: Monitor the reaction via normal-phase Thin Layer Chromatography (TLC). The conversion of the non-polar ester to the highly polar hydrazide results in a dramatic retention factor (Rf) shift. The disappearance of the high- Rfstarting material unambiguously confirms reaction completion.

- Workup & Isolation: Cool the mixture to room temperature. Concentrate the solution under reduced pressure (rotary evaporation) to strip off the ethanol and the volatile unreacted hydrazine.

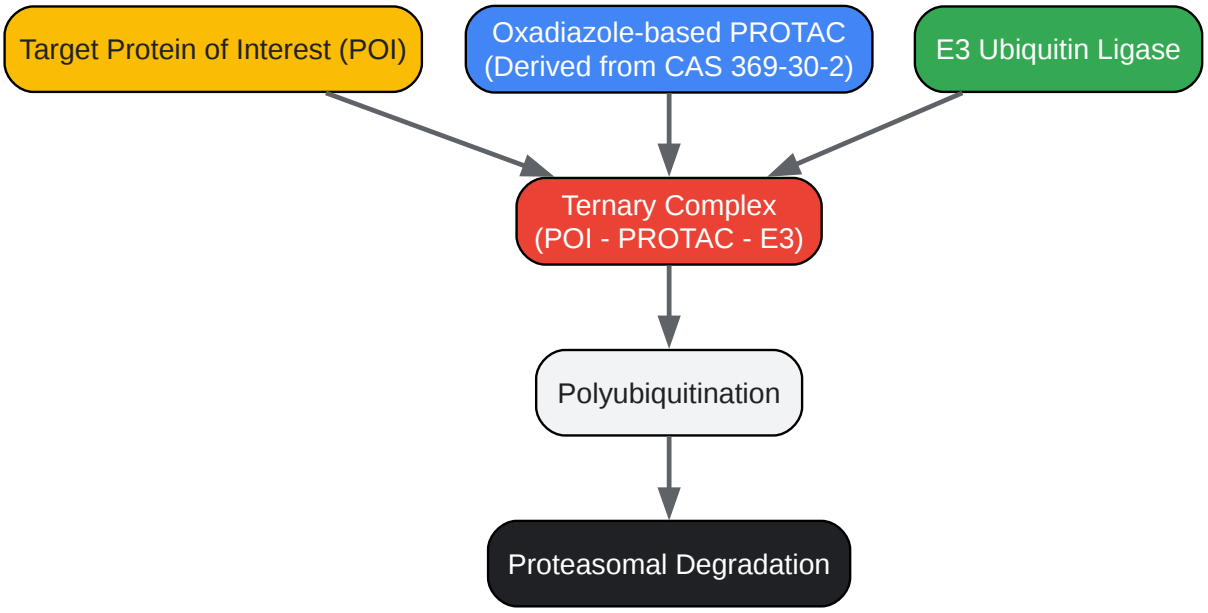
- Purification: Triturate the resulting crude residue with cold diethyl ether. Filter the precipitate and dry under high vacuum to afford 3-fluoro-4-methoxybenzohydrazide as a white solid.
  - Outcome: Expected yield is >95%. The trituration step selectively dissolves organic impurities while the highly crystalline hydrazide remains insoluble, ensuring high purity for downstream cyclization.

Biological Application: Targeted Protein Degradation

Once CAS 369-30-2 is elaborated into a 1,3,4-oxadiazole derivative, it is frequently deployed as a target-binding ligand in PROTACs. These chimeric molecules hijack the cell's native

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ubiquitin-proteasome system to degrade disease-causing proteins (e.g., in oncology) rather than merely inhibiting them [2].



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Mechanism of Targeted Protein Degradation mediated by oxadiazole-based PROTACs.

By utilizing structurally optimized precursors like Methyl 3-fluoro-4-methoxybenzoate, drug developers can ensure that the resulting PROTACs possess the necessary physicochemical properties (optimal logP, metabolic resistance, and binding affinity) to successfully form the critical ternary complex required for targeted protein degradation.

References

- WO2025181261A1 - Cyclopropyl and 1,3,4-oxodiazole compounds that mediate protein degradation and methods of use thereof. World Intellectual Property Organization (WIPO) / Google Patents.

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